

# Personal protective equipment for handling 3-Amino-5-methylpyrazole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Amino-5-methylpyrazole

Cat. No.: B3422793

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## Essential Safety and Handling Guide for 3-Amino-5-methylpyrazole

This guide provides crucial safety and logistical information for handling **3-Amino-5-methylpyrazole** in a laboratory setting. Researchers, scientists, and drug development professionals should adhere to these procedures to ensure personal safety and proper disposal of chemical waste.

Chemical Identity and Hazards:

Property	Value
Synonyms	5-Methyl-3-pyrazolamine, 3-Methyl-1H-pyrazol-5-amine
CAS Number	31230-17-8
Molecular Formula	C4H7N3
Molecular Weight	97.12 g/mol
Appearance	White or colorless to light orange to yellow powder, lump, or solid
Melting Point	45-47 °C
Boiling Point	213 °C at 19 hPa
Flash Point	113 °C (closed cup)[1]
GHS Hazard Statements	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335)[2]

## Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to minimize exposure and ensure safety when handling **3-Amino-5-methylpyrazole**.

Protective Equipment	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or eyeglasses with side-shields conforming to EN166 or OSHA's 29 CFR 1910.133 standards.[1][3] A face shield may be required for splash risks.	To protect eyes from splashes and serious irritation.[2][3]
Hand Protection	Compatible chemical-resistant gloves.	To prevent skin contact and irritation.[4]
Skin and Body Protection	Lab coat, impervious clothing. [1] Protective boots may be required depending on the scale of work.	To protect skin from accidental spills and contamination.[4]
Respiratory Protection	Not typically required under normal use with adequate ventilation.[4] If dust or aerosols are generated, use a NIOSH/MSHA-approved P95 or EN 143 P1 particle respirator.[1]	To prevent inhalation of dust or aerosols that may cause respiratory irritation.[1][2]

## Operational Plan: Handling, Storage, and Disposal

### Safe Handling Procedures:

- Work in a well-ventilated area, preferably under a chemical fume hood.[1][4]
- Avoid contact with skin and eyes.[1][3]
- Avoid the formation of dust and aerosols.[1]
- Do not breathe dust.[1][3]
- Wash hands thoroughly after handling.[4]

- Keep away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[3]

#### Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[1]
- Store away from heat and sources of ignition.[3]

#### Disposal Plan:

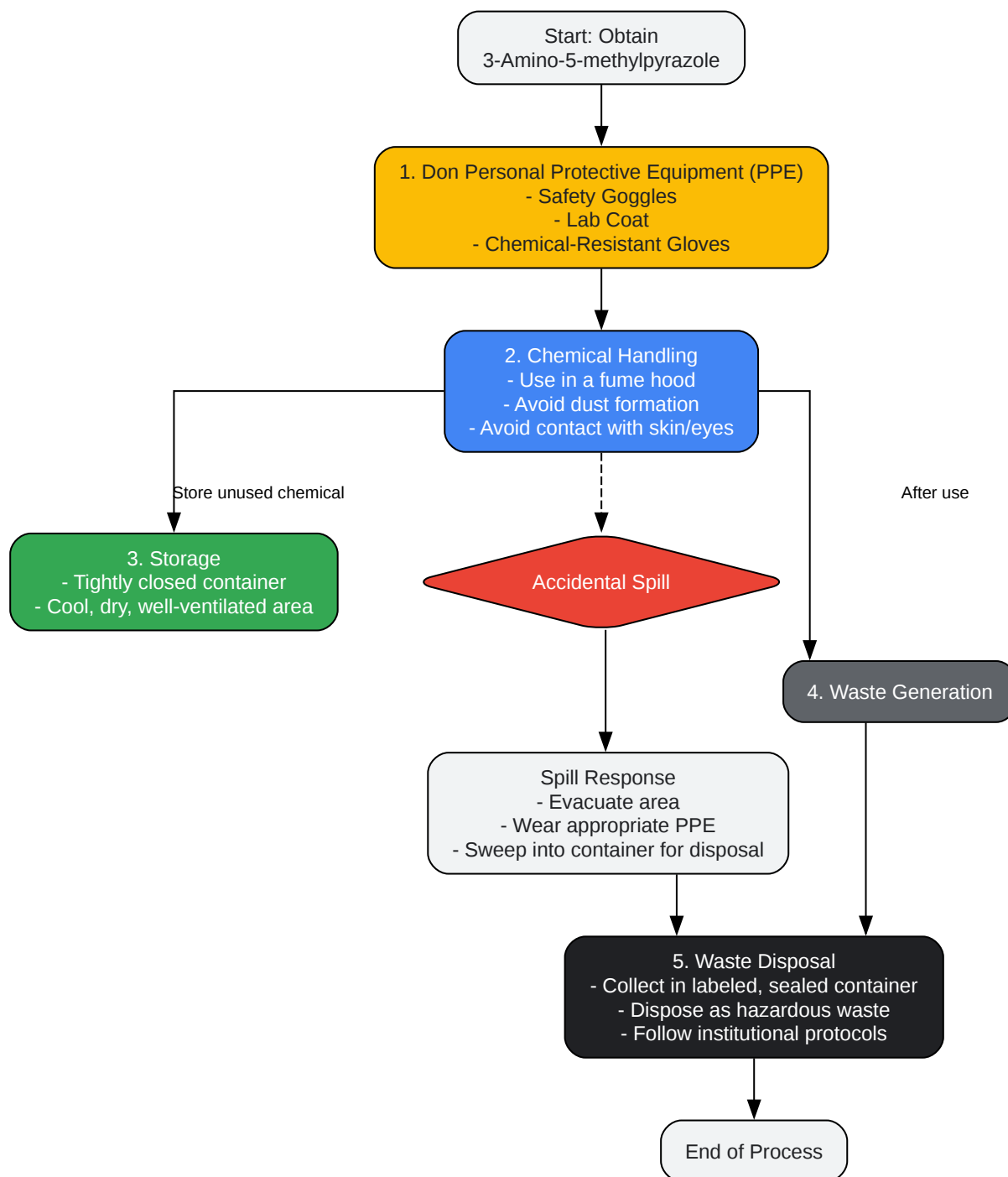
- Dispose of unused product and contaminated materials as hazardous waste.[1]
- Sweep up and shovel spilled material into suitable, closed containers for disposal, avoiding dust formation.[1][3]
- Do not let the product enter drains.[1]
- Disposal must be in accordance with all applicable local, state, and federal regulations. Always consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.[5]

## Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[1][3]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.[1][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[1][2]
Ingestion	Clean mouth with water. Do NOT induce vomiting. Get medical attention.[1][3]

In case of a fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]

Firefighters should wear self-contained breathing apparatus and full protective gear.[3]



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Caption: Workflow for the safe handling and disposal of **3-Amino-5-methylpyrazole**.

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## References

- 1. 3-Amino-5-methylpyrazole - Safety Data Sheet [chemicalbook.com]
- 2. 3-Amino-5-methylpyrazole, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Amino-5-methylpyrazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3422793#personal-protective-equipment-for-handling-3-amino-5-methylpyrazole]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)